

Application Notes and Protocols for Long-Term Storage of Tyrphostin AG30

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Compound of Interest

Compound Name: Tyrphostin AG30

Cat. No.: B10818801

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidelines and protocols for the long-term storage of **Tyrphostin AG30** to ensure its stability and maintain its biological activity as a potent and selective Epidermal Growth Factor Receptor (EGFR) tyrosine kinase inhibitor.

Introduction

Tyrphostin AG30 is a selective inhibitor of EGFR tyrosine kinase, a key enzyme in cellular signaling pathways that regulate cell proliferation, differentiation, and survival.^{[1][2][3][4]} It is a valuable tool in studying cellular processes and for potential therapeutic development. Maintaining the integrity and activity of **Tyrphostin AG30** during long-term storage is critical for reproducible experimental results.

Recommended Long-Term Storage Conditions

To ensure the long-term stability and activity of **Tyrphostin AG30**, it is imperative to adhere to the following storage conditions for both the solid powder and stock solutions.

Table 1: Recommended Storage Conditions for Tyrphostin AG30

Form	Storage Temperature	Recommended Duration	Notes
Powder	-20°C	Up to 3 years[1][2]	Protect from light.
4°C	Up to 2 years[1]	For shorter-term storage.	
In Solvent (e.g., DMSO)	-80°C	Up to 1 year[2]	Recommended for longest solution stability.
-20°C	Up to 1 month[1][2]	Suitable for short-term solution storage.	

Note: For optimal results, it is highly recommended to aliquot stock solutions into single-use volumes to avoid repeated freeze-thaw cycles, which can lead to degradation of the compound. [2]

Preparation of Stock Solutions

Proper preparation of stock solutions is crucial for accurate experimental outcomes. Dimethyl sulfoxide (DMSO) is a common solvent for **Tyrphostin AG30**.

Protocol for Preparing a 10 mM Stock Solution in DMSO:

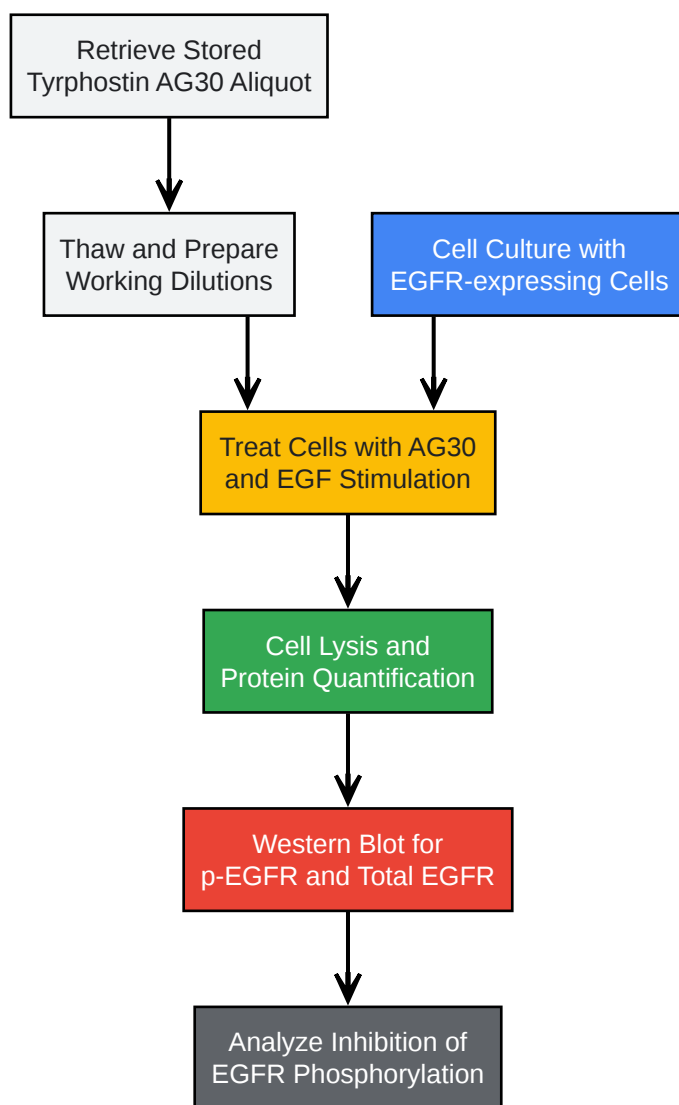
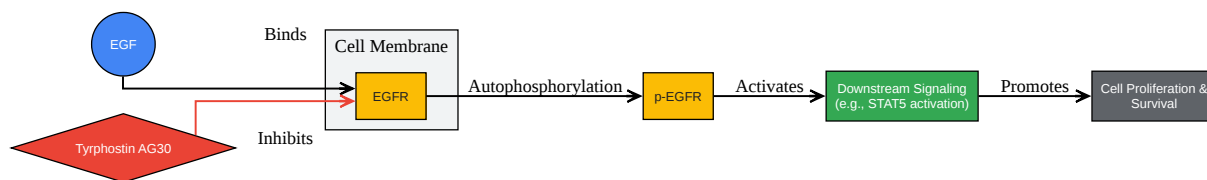
- Materials:
 - Tyrphostin AG30** powder (Molecular Weight: 205.17 g/mol) [1]
 - Anhydrous, high-purity DMSO. It is important to use newly opened or properly stored anhydrous DMSO as it is hygroscopic, and moisture can affect the solubility and stability of the compound. [1][2]
 - Sterile, polypropylene microcentrifuge tubes.
- Procedure:

- Allow the **Tyrphostin AG30** vial to equilibrate to room temperature before opening to prevent condensation.
- Weigh the desired amount of **Tyrphostin AG30** powder. For example, to prepare 1 mL of a 10 mM stock solution, use 0.205 mg of **Tyrphostin AG30**.
- Add the appropriate volume of DMSO to the powder.
- Vortex or sonicate the solution until the **Tyrphostin AG30** is completely dissolved. Gentle warming may be applied if necessary.
- Aliquot the stock solution into single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -80°C for long-term storage or at -20°C for short-term use as per the recommendations in Table 1.

Signaling Pathway and Experimental Workflow

Tyrphostin AG30 Mechanism of Action

Tyrphostin AG30 selectively inhibits the tyrosine kinase activity of the Epidermal Growth Factor Receptor (EGFR). This inhibition blocks the autophosphorylation of the receptor, thereby preventing the activation of downstream signaling pathways, such as the STAT5 pathway, which are involved in cell proliferation and differentiation.^{[1][2][3][4]}



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